

Monosodium adipate CAS number and molecular formula.

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Compound of Interest

Compound Name: Hexanedioic acid, sodium salt (1:)

Cat. No.: B3254173

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Monosodium Adipate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of monosodium adipate, also known as sodium hydrogen adipate. The document details its chemical and physical properties, outlines a general synthesis protocol, and discusses its potential applications, with a focus on its relevance to the scientific and drug development communities.

Core Chemical and Physical Data

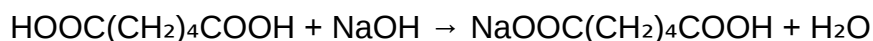
Monosodium adipate is the monosodium salt of adipic acid, a six-carbon dicarboxylic acid. Its chemical identity is defined by the CAS number 18996-34-4.^{[1][2]} The molecular formula for monosodium adipate is C₆H₉NaO₄.^[1]

A summary of its key identifiers and computed physicochemical properties is presented in Table 1. It is important to note that while computed data are available, experimentally determined values for properties such as melting and boiling points are not readily found in the literature.

Identifier/Property	Value	Source
CAS Number	18996-34-4	[1]
Molecular Formula	C6H9NaO4	[1]
Molecular Weight	168.12 g/mol	[1]
IUPAC Name	sodium;5-carboxypentanoate	[1]
Synonyms	Sodium hydrogen adipate, Adipic acid monosodium salt	[1]
Appearance	White odorless powder	
Solubility	Freely soluble in water, soluble in ethanol	
Computed Hydrogen Bond Donor Count	1	[1]
Computed Hydrogen Bond Acceptor Count	4	[1]
Computed Rotatable Bond Count	4	[1]
Computed Topological Polar Surface Area	80.3 Å²	[1]

Synthesis of Monosodium Adipate

A specific, peer-reviewed synthesis protocol for monosodium adipate is not readily available in the scientific literature. However, it can be prepared by the partial neutralization of adipic acid with one molar equivalent of a sodium base, such as sodium hydroxide. The general reaction is as follows:

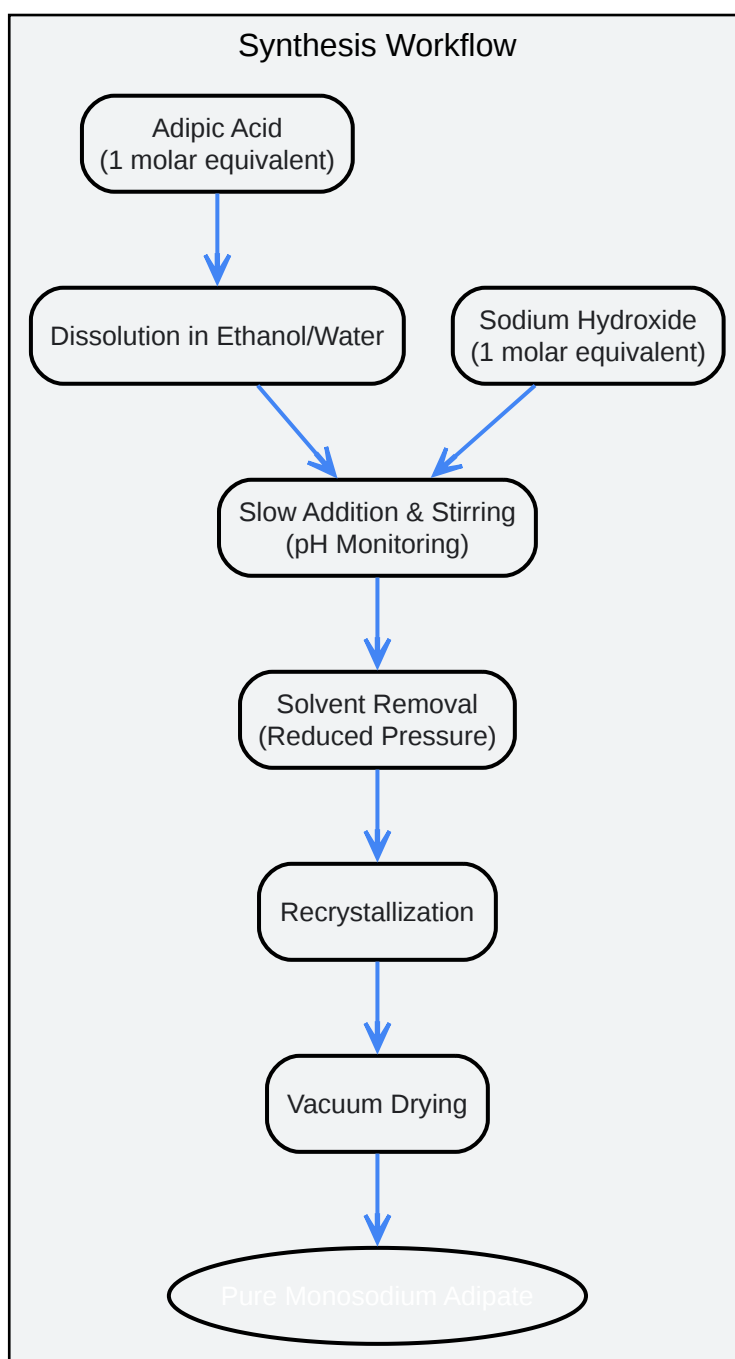


Experimental Protocol: General Neutralization

This protocol describes a general method for the synthesis of monosodium adipate.

- **Dissolution:** Dissolve one molar equivalent of adipic acid in a suitable solvent, such as ethanol or a mixture of ethanol and water, with gentle heating.
- **Titration:** Slowly add one molar equivalent of a standardized sodium hydroxide solution to the adipic acid solution while stirring continuously. Monitor the pH of the solution; the endpoint for the formation of the monosodium salt will be at the first equivalence point.
- **Isolation:** After the addition of the sodium hydroxide is complete, the solvent can be removed under reduced pressure to yield the crude monosodium adipate.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.
- **Drying:** The purified crystals should be dried in a vacuum oven to remove any residual solvent.

The workflow for this generalized synthesis is depicted in the following diagram.



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A generalized workflow for the synthesis of monosodium adipate.

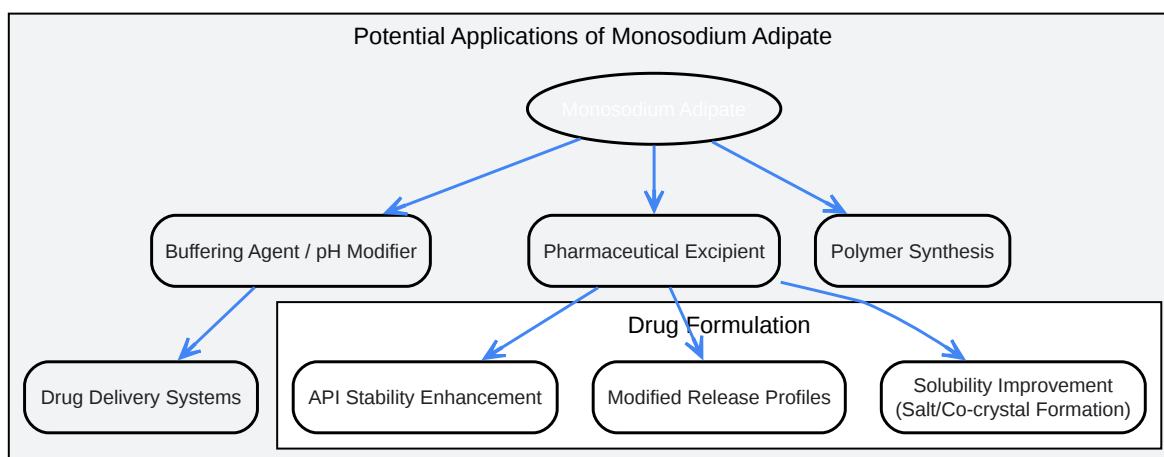
Applications and Relevance to Drug Development

While specific applications of monosodium adipate are not extensively documented, the properties of adipic acid and its salts suggest several potential uses in research and the

pharmaceutical industry. Adipates, in general, are used as buffering agents and acidity regulators.

In the context of drug development, adipic acid is used in the production of polymers and plasticizers. Its salts may be explored for their utility in drug formulations to enhance stability and modify release profiles. The dicarboxylate nature of the adipate moiety makes it a candidate for use in the formation of co-crystals or salts with active pharmaceutical ingredients (APIs) to improve their physicochemical properties, such as solubility and bioavailability.

The potential applications are summarized in the logical diagram below.



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Logical relationships of potential applications for monosodium adipate.

Safety and Handling

Detailed toxicological data for monosodium adipate are not available. However, the safety data for adipic acid indicates that it can cause serious eye irritation.^{[3][4][5][6][7]} It is also noted that breathing in the dust may result in respiratory irritation.^[3] Standard laboratory safety precautions should be taken when handling monosodium adipate, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Handling should be performed in a well-ventilated area to avoid inhalation of any dust.

Conclusion

Monosodium adipate is a chemical compound with defined molecular formula and CAS number. While computed physicochemical data are available, there is a notable lack of comprehensive experimental data and specific applications in the scientific literature. Its potential as a buffering agent and a component in pharmaceutical formulations warrants further investigation by the research and drug development communities. The generalized synthesis protocol provided in this guide offers a starting point for its preparation and subsequent study. As with any chemical, appropriate safety measures should be followed during its handling and use.

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